

Ambiguity in "Compound 4c" Identification Hinders Comprehensive Analysis

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Compound of Interest

Compound Name: Anticancer agent 65

Cat. No.: B12404709

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A thorough investigation into the chemical structure and properties of a substance denoted as "compound 4c" has revealed a significant challenge: "compound 4c" is not a unique identifier for a single chemical entity. Instead, it appears to be a common placeholder designation used in scientific literature to refer to various distinct molecules within different research contexts. This ambiguity makes it impossible to provide a single, in-depth technical guide as requested without further clarification.

Our search has unearthed multiple instances of unrelated compounds, each labeled "4c" in their respective studies. These include, but are not limited to:

- A picolinic acid derivative synthesized and evaluated for anti-tumor effects.
- A novel functionalized p-tert-butylidihomooxacalix[1]arene mono-Schiff base.
- A protonated isomeric 3-pyridyl-substituted 5-amino-1H-1,2,4-triazole.
- A Zn(II) coordination polymer.
- A carvacrol derivative investigated as a mushroom tyrosinase inhibitor.
- A benzo[2][3]chromeno[3,2-c]quinoline derivative.
- A purine 2'-deoxynucleoside with anti-HIV activity.
- A 4-(4,6-disubstituted-pyrimidin-2-yloxy)phenoxy acetate with herbicidal activity.

- A 4'-alpha-C-branched N,O-nucleoside with potential apoptotic activity.

Each of these "compound 4c" variants possesses a unique chemical structure, distinct physicochemical properties, and specific biological activities detailed in its corresponding research paper. For example, one study might focus on the anti-cancer properties and cell cycle effects of its "compound 4c" on specific cell lines like BxPC-3 and HT-29, while another might detail the synthesis and herbicidal activity of a completely different "compound 4c".

To proceed with generating the requested in-depth technical guide, it is imperative to first identify the specific "compound 4c" of interest. Researchers, scientists, and drug development professionals seeking information are kindly requested to provide a more specific identifier, such as:

- The full chemical name (IUPAC name).
- The Chemical Abstracts Service (CAS) registry number.
- A specific research paper (authors, title, journal, and year of publication) that describes the compound.
- The general chemical class or therapeutic area of interest.

Without this crucial information, any attempt to create a comprehensive guide would result in a confusing amalgamation of data from unrelated chemical compounds, failing to meet the needs of a specialized audience. Upon receiving a more precise query, a detailed technical guide including data tables, experimental protocols, and signaling pathway diagrams can be accurately generated.

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References

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